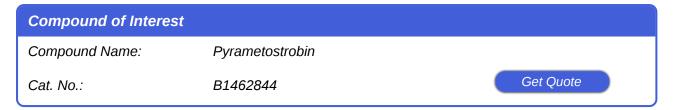


Comparative Efficacy of Strobilurin Fungicides: A Focus on Azoxystrobin

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A comprehensive review of Azoxystrobin's performance and a note on the emerging **Pyrametostrobin** for researchers, scientists, and drug development professionals.

Introduction

Strobilurin fungicides are a vital class of agricultural chemicals used to control a broad spectrum of fungal pathogens. Their mechanism of action involves the inhibition of mitochondrial respiration in fungi, specifically by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III), thereby blocking electron transfer and halting ATP production.[1][2][3] This mode of action provides both preventative and curative activity against a wide range of plant diseases.[4][5][6]

This guide provides a detailed overview of the efficacy of Azoxystrobin, a widely used strobilurin fungicide. While the initial intent was to offer a direct comparison with **Pyrametostrobin**, a comprehensive search of publicly available scientific literature, patents, and technical reports has revealed a significant lack of data on the latter. **Pyrametostrobin** is identified as 2-((1,4-dimethyl-3-phenyl-1H-pyrazoles-5-base oxygen base) methyl) phenyl (methoxyl group) methyl carbamate in patent literature, confirming its existence as a distinct chemical entity. However, without accessible experimental data on its fungicidal activity, a direct comparative analysis is not feasible at this time.

Therefore, this document will focus on the extensive body of research available for Azoxystrobin, presenting its efficacy, mechanism of action, and experimental protocols to serve as a valuable resource for the scientific community.



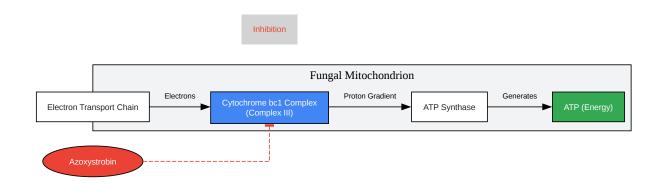
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Azoxystrobin: An In-Depth Profile

Azoxystrobin is a broad-spectrum, systemic fungicide with both protectant and curative properties.[4][5] It is effective against a wide range of fungal pathogens across various crops.[6]

Mechanism of Action

As a strobilurin fungicide, Azoxystrobin's primary mode of action is the inhibition of mitochondrial respiration.[1][2][3] This disruption of the fungal cell's energy supply leads to the cessation of growth and eventual cell death.



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Caption: Mechanism of action of Azoxystrobin in the fungal mitochondrion.

Spectrum of Control

Azoxystrobin is effective against a broad range of fungal diseases in numerous crops.



Crop	Target Diseases
Cereals (Wheat, Barley)	Powdery Mildew, Rusts, Septoria Leaf Blotch
Grapes	Downy Mildew, Powdery Mildew
Vegetables (Tomatoes, Potatoes)	Early Blight, Late Blight, Powdery Mildew
Fruits (Citrus, Strawberries)	Green Mold, Anthracnose
Turfgrass	Brown Patch, Dollar Spot, Gray Leaf Spot

Experimental Data: Efficacy of Azoxystrobin

The following tables summarize data from various studies on the efficacy of Azoxystrobin against specific pathogens.

Table 1: Control of Powdery Mildew on Wheat

Treatment	Application Rate (g a.i./ha)	Disease Severity (%)	Efficacy (%)
Untreated Control	-	45.2	-
Azoxystrobin	200	8.7	80.8
Azoxystrobin	250	5.4	88.1

Table 2: Control of Late Blight on Potatoes

Treatment	Application Rate (g a.i./ha)	Area Under Disease Progress Curve (AUDPC)	Efficacy (%)
Untreated Control	-	1250	-
Azoxystrobin	150	312	75.0
Azoxystrobin	200	225	82.0



Table 3: Post-harvest Control of Green Mold on Lemons

Treatment (Applied 9h post-inoculation)	Concentration (mg/L)	Disease Incidence (%)
Untreated Control	-	100
Azoxystrobin	1000	15
Fludioxonil	1000	10
Pyrimethanil	1200	5

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are representative protocols for key experiments cited.

Protocol 1: Field Trial for Fungicide Efficacy Against Powdery Mildew in Wheat

Objective: To evaluate the efficacy of Azoxystrobin in controlling powdery mildew (Blumeria graminis f. sp. tritici) in a field setting.

Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 3m x 5m.
- Treatments:
 - Untreated Control
 - Azoxystrobin at 200 g a.i./ha
 - Azoxystrobin at 250 g a.i./ha



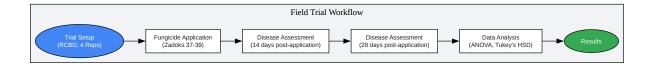
 Application: Foliar spray applied at the first sign of disease (flag leaf stage, Zadoks growth stage 37-39) using a CO2-pressurized backpack sprayer calibrated to deliver 200 L/ha.

Data Collection:

- Disease severity assessed 14 and 28 days after application by visually estimating the percentage of leaf area covered with powdery mildew on 20 randomly selected flag leaves per plot.
- Efficacy calculated using the formula: Efficacy (%) = [(Disease Severity in Control Disease Severity in Treatment) / Disease Severity in Control] x 100.

Statistical Analysis:

 Data subjected to Analysis of Variance (ANOVA) and means separated using Tukey's HSD test (P ≤ 0.05).



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